

Physical and chemical properties of (+)-N-Methylallosedridine

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Compound of Interest

Compound Name: (+)-N-Methylallosedridine

Cat. No.: B15589798

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In-Depth Technical Guide to (+)-N-Methylallosedridine

For Researchers, Scientists, and Drug Development Professionals

Abstract

(+)-N-Methylallosedridine is a piperidine alkaloid naturally occurring in the plant *Sedum sarmentosum*. This document provides a comprehensive overview of its known physical and chemical properties, drawing from available scientific literature. While the absolute configuration has been established, detailed experimental data on its physical properties and comprehensive spectral analyses are not extensively reported in readily accessible sources. This guide summarizes the available information, highlights data gaps, and provides context regarding its natural source and potential biological significance based on related compounds.

Chemical and Physical Properties

(+)-N-Methylallosedridine, with the systematic name (+)-(2R)-2-[(2S)-2-hydroxypropyl]-1-methylpiperidine, is a chiral molecule belonging to the piperidine alkaloid family.^[1] Its structure features a piperidine ring N-methylated and substituted at the 2-position with a hydroxypropyl group. The "allo" designation refers to the erythro relative stereochemistry of the two chiral centers.

Table 1: Physical and Chemical Properties of **(+)-N-Methylallosedridine**

Property	Value	Source/Comment
Molecular Formula	C ₉ H ₁₉ NO	[2][3][4]
Molecular Weight	157.25 g/mol	[2][3][4]
CAS Number	41447-16-9	[2][3][4]
Boiling Point	223.3 ± 13.0 °C	Predicted[2]
Density	0.927 ± 0.06 g/cm ³	Predicted[2]
pKa	15.22 ± 0.20	Predicted[2]
Melting Point	Not reported	
Specific Optical Rotation	Not reported	

Note: The boiling point, density, and pKa values are predicted and have not been experimentally verified in the reviewed literature.

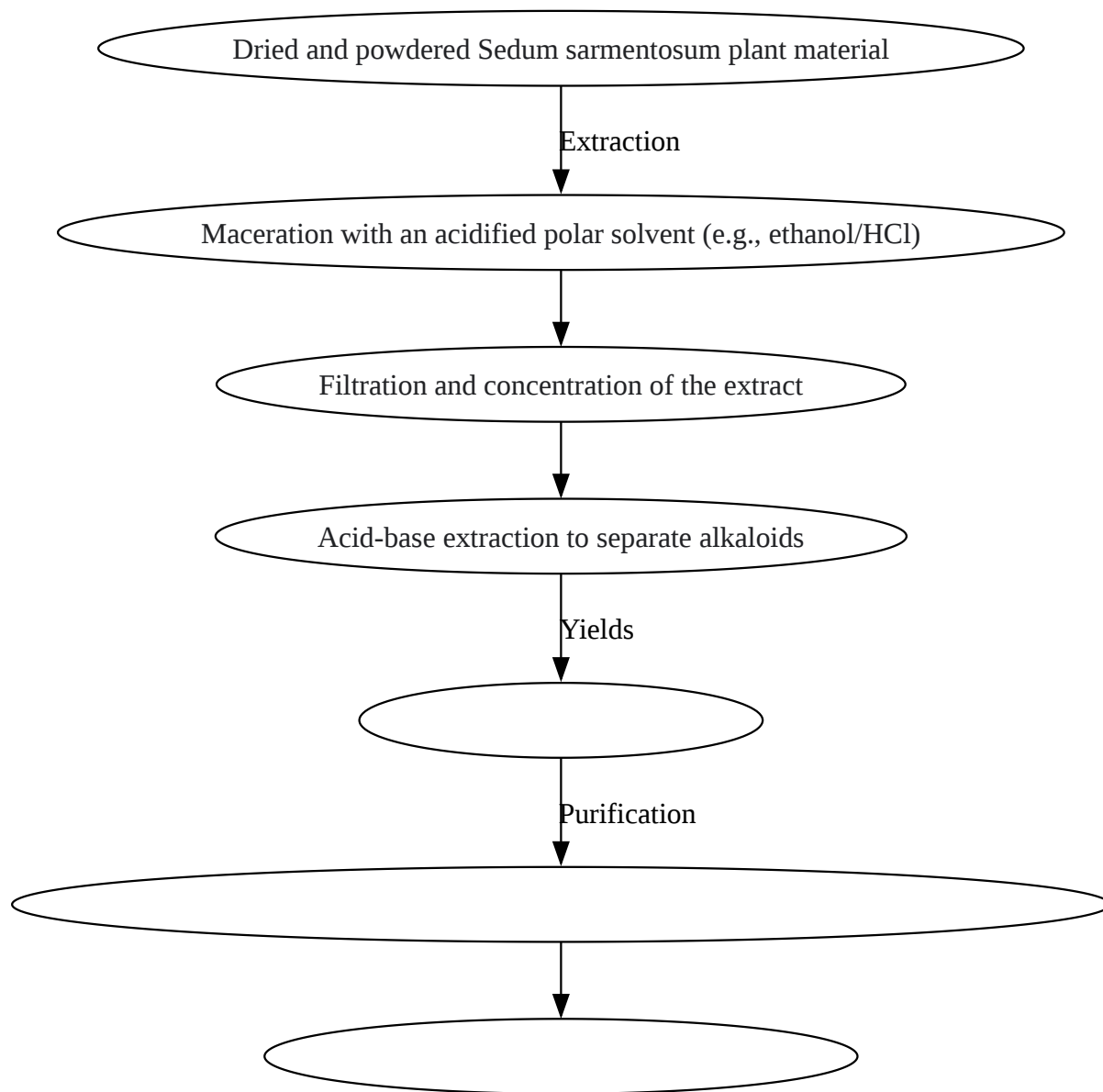
Spectral Data

Detailed experimental spectral data for **(+)-N-Methylallosedridine**, including ¹H NMR, ¹³C NMR, Infrared (IR), and Mass Spectrometry (MS), are not readily available in the public domain. Researchers are advised to acquire this data upon isolation or synthesis of the compound. General spectral characteristics of N-alkylpiperidines can be referenced for comparison.

Experimental Protocols

Isolation from Sedum sarmentosum

(+)-N-Methylallosedridine is a natural product found in the medicinal plant *Sedum sarmentosum*. While specific protocols for the isolation of this particular alkaloid are not detailed in the available literature, a general workflow for the extraction of alkaloids from *Sedum* species can be proposed.



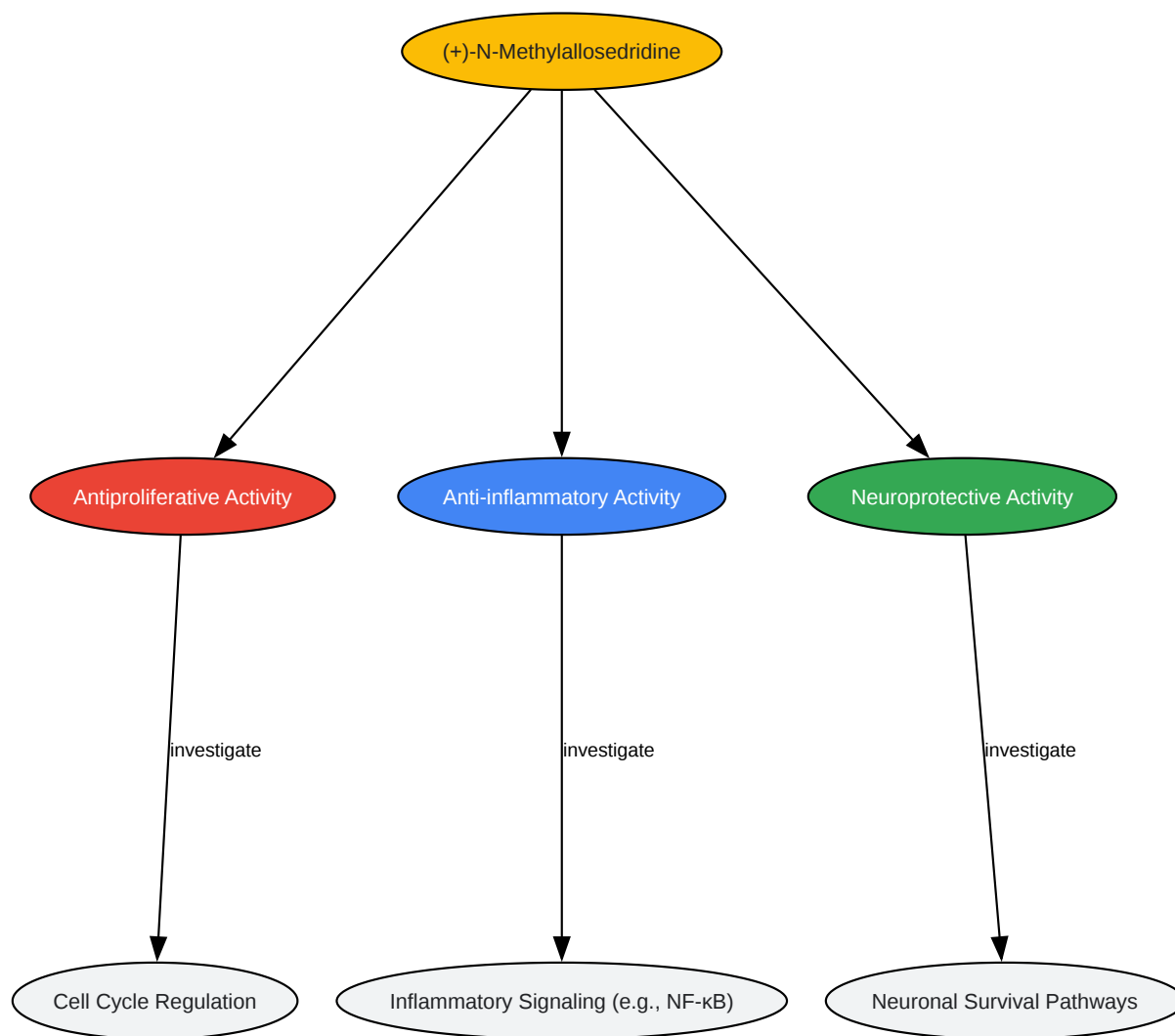
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Caption: A conceptual retrosynthetic pathway for N-Methylallosedridine isomers.

Biological Activity and Signaling Pathways

The specific biological activities of pure **(+)-N-Methylallosedridine** have not been extensively studied. However, the crude alkaloid fraction from *Sedum sarmentosum*, which contains this compound, has been shown to have antiproliferative effects on murine and human hepatoma cell lines. *Sedum sarmentosum* has a history of use in traditional medicine for treating hepatitis. [5] The broader class of piperidine alkaloids is known to exhibit a wide range of pharmacological activities, including anticancer, anti-inflammatory, and neuroprotective effects. Further research is required to determine the specific contributions of **(+)-N-Methylallosedridine** to the biological activities observed in the crude extracts of *Sedum sarmentosum* and to elucidate its mechanism of action and any associated signaling pathways.

Diagram 3: Potential Areas of Biological Investigation



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